

# Vat Red 10: A Technical Guide to Safety and Handling

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## Compound of Interest

Compound Name: *Vat Red 10*

Cat. No.: *B1668950*

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## Introduction

**Vat Red 10**, identified by CAS Number 2379-79-5, is a synthetic organic dye belonging to the anthraquinone class.<sup>[1]</sup> It presents as a dark red, odorless powder.<sup>[1]</sup> While primarily used in the textile industry for its vibrant and durable coloration of fabrics like cotton, silk, and wool, its handling in a laboratory or research setting necessitates a thorough understanding of its safety profile and appropriate handling procedures.<sup>[1]</sup> This guide provides a comprehensive overview of the known safety data, handling precautions, and emergency procedures for **Vat Red 10**, compiled to assist researchers and professionals in maintaining a safe working environment.

## Physicochemical and Hazard Identification

Understanding the fundamental properties and potential hazards of **Vat Red 10** is the first step in safe handling.

Table 1: Physical and Chemical Properties of **Vat Red 10**

Property	Value	Source
Chemical Formula	C28H14N2O4 or C29H14N2O5	
Molecular Weight	470.43 g/mol	
Appearance	Dark red powder	
Odor	Odorless	
Solubility	Insoluble in water; Soluble in organic solvents like acetone and ethanol.	
Boiling Point	Not applicable	
Melting Point	Not available	
Flash Point	Not applicable	
Autoignition Temperature	Not applicable	

Table 2: Hazard Identification

Hazard	Description	Source
GHS Classification	Not classified as hazardous	
Signal Word	No signal word	
Hazard Statement(s)	None	
Potential Health Effects	May cause eye, skin, and respiratory tract irritation. Harmful if swallowed, may cause gastrointestinal irritation with nausea, vomiting, and diarrhea.	
Chronic Effects	No information available.	

## Exposure Controls and Personal Protection

Adherence to proper exposure controls and the use of personal protective equipment (PPE) are critical to minimizing risks associated with handling **Vat Red 10**.

Table 3: Exposure Controls and Personal Protective Equipment (PPE)

Control Parameter	Recommendation	Source
Engineering Controls	Use in a well-ventilated area, preferably in a chemical fume hood. Minimize dust generation and accumulation. Ensure eyewash stations and safety showers are readily accessible.	
Eye/Face Protection	Chemical safety goggles are recommended.	
Skin Protection	Wear appropriate protective gloves (e.g., rubber gloves) to prevent skin exposure. Wear protective clothing to minimize skin contact.	
Respiratory Protection	An approved respirator should be worn if dust is generated and ventilation is inadequate.	
General Hygiene	Wash hands thoroughly after handling. Remove and wash contaminated clothing before reuse. Avoid contact with eyes, skin, and clothing. Do not eat, drink, or smoke in work areas.	

## Handling, Storage, and Stability

Proper storage and handling procedures are essential for maintaining the integrity of **Vat Red 10** and ensuring a safe laboratory environment.

Table 4: Handling and Storage Guidelines

Aspect	Guideline	Source
Handling	Avoid generating dust. Use with adequate ventilation.	
Storage	Store in a cool, dry, well-ventilated place away from direct sunlight. Keep containers tightly closed. Store in light-resistant containers.	
Chemical Stability	Stable under normal temperatures and pressures.	
Conditions to Avoid	Excess heat, strong oxidants, and incompatible materials.	
Incompatible Materials	Strong oxidizing agents, strong reducing agents.	
Hazardous Decomposition Products	Irritating and toxic fumes and gases may be generated during a fire.	
Hazardous Polymerization	Will not occur.	

## First Aid and Emergency Procedures

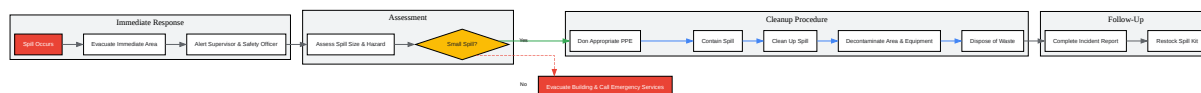
In the event of exposure or a spill, immediate and appropriate action is crucial.

Table 5: First Aid Measures

Exposure Route	First Aid Protocol	Source
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.	
Skin Contact	Flush skin with plenty of soap and water. Get medical aid if irritation develops or persists.	
Ingestion	If the victim is conscious and alert, give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.	
Inhalation	Remove from exposure to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek immediate medical attention.	

## Spill Response Workflow

The following diagram outlines the logical workflow for responding to a **Vat Red 10** spill.



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Caption: Workflow for handling a **Vat Red 10** spill.

## Toxicological and Ecological Information

The toxicological and ecological data for **Vat Red 10** is largely incomplete.

Table 6: Toxicological Data

Test	Result	Source
LD50/LC50	Not available	
Carcinogenicity	Not listed by ACGIH, IARC, NIOSH, NTP, or OSHA.	
Mutagenicity	Mutagenicity data has been reported, but specifics are not provided.	
Teratogenicity	No information available.	
Epidemiology	No information available.	
Neurotoxicity	No information available.	

Table 7: Ecological Data

Test	Result	Source
Toxicity to fish	No data available	
Toxicity to daphnia and other aquatic invertebrates	No data available	
Toxicity to algae	No data available	
Persistence and degradability	No data available	
Bioaccumulative potential	No data available	
Mobility in soil	No data available	

## Disposal Considerations

Waste disposal should be conducted in accordance with all applicable federal, state, and local environmental regulations. Contact a licensed professional waste disposal service to dispose of this material.

## Conclusion

While **Vat Red 10** is not classified as a hazardous substance under GHS, it is imperative that researchers and laboratory personnel handle it with care, adhering to the safety precautions outlined in this guide. The potential for irritation and the lack of comprehensive toxicological data warrant a cautious approach. By implementing proper engineering controls, consistently using appropriate personal protective equipment, and following established safe handling and emergency procedures, the risks associated with **Vat Red 10** can be effectively managed. Further research into the toxicological and ecological profile of this compound is needed to provide a more complete safety assessment.

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## References

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- To cite this document: BenchChem. [Vat Red 10: A Technical Guide to Safety and Handling]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1668950#vat-red-10-safety-and-handling-precautions]

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